

Personal protective equipment for handling Tetrahydro-2-(2-propynyloxy)-2H-pyran

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Compound of Interest

Compound Name: *Tetrahydro-2-(2-propynyloxy)-2H-pyran*

Cat. No.: *B147309*

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Essential Safety and Handling Guide for Tetrahydro-2-(2-propynyloxy)-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tetrahydro-2-(2-propynyloxy)-2H-pyran** (CAS No: 6089-04-9). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this flammable liquid.

Chemical and Physical Properties

The following table summarizes key physical and chemical properties for **Tetrahydro-2-(2-propynyloxy)-2H-pyran**.

Property	Value
CAS Number	6089-04-9 [1]
Molecular Formula	C ₈ H ₁₂ O ₂ [1]
Molecular Weight	140.18 g/mol [1]
Appearance	Liquid [1]
Boiling Point	63-65 °C at 9 mmHg [1]
Density	0.997 g/mL at 25 °C [1]
Flash Point	59 °C (138.2 °F) - closed cup [1]
Refractive Index	n _{20/D} 1.458 (lit.) [1]
Storage Temperature	2-8°C [1]

Hazard Identification and Personal Protective Equipment (PPE)

Tetrahydro-2-(2-propynyloxy)-2H-pyran is classified as a flammable liquid and vapor (H226).

[\[2\]](#)[\[3\]](#) A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, and eye contact.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemically resistant gloves	<p>For incidental contact: Disposable nitrile gloves are a suitable option, providing good resistance to a variety of chemicals and a clear indication of tearing.[2][4] For extended contact or immersion: Thicker gloves such as neoprene or butyl rubber are recommended for their enhanced protection against solvents and ethers. Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times.[2]</p>
Eye and Face Protection	Safety goggles with side-shields or a full-face shield	<p>To protect against splashes and vapors, tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn over safety glasses when there is a significant risk of splashing.[2]</p>
Skin and Body Protection	Flame-retardant lab coat and appropriate clothing	<p>A flame-retardant lab coat worn over long-sleeved clothing and long pants is essential.[2] Shoes that completely cover the feet are mandatory. Avoid synthetic clothing that can melt and adhere to the skin in case of a fire.</p>

Respiratory Protection	Use in a well-ventilated area. Respirator if necessary.	All handling should be conducted in a certified chemical fume hood to ensure adequate ventilation. ^[3] If exposure limits are likely to be exceeded, a full-face respirator with appropriate cartridges should be used. ^[2]
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Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures minimal exposure and reduces the risk of incidents.

3.1. Pre-Operational Checks

- Risk Assessment: Before beginning work, conduct a thorough risk assessment for the planned experiment.
- Gather Materials: Ensure all necessary equipment, including the chemical, solvents, glassware, and waste containers, are readily available.
- PPE Inspection: Inspect all PPE for damage or contamination before use.
- Fume Hood: Confirm that the chemical fume hood is functioning correctly.
- Safety Equipment: Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher.

3.2. Handling Procedure

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.^{[2][3]}
- Dispensing: Conduct all manipulations of **Tetrahydro-2-(2-propynyloxy)-2H-pyran** within a certified chemical fume hood. Use non-sparking tools for all transfers.^{[2][3]}

- Heating: Keep away from heat, hot surfaces, sparks, and open flames.[2][3] If heating is necessary, use a controlled heating source such as a heating mantle or an oil bath.
- Container Management: Keep the container tightly closed when not in use to prevent the escape of flammable vapors.[2][3]

3.3. Post-Handling Procedure

- Decontamination: Wipe down the work area with an appropriate solvent and decontaminating solution.
- PPE Removal: Remove gloves and other disposable PPE, turning them inside out to contain any contamination, and dispose of them in the designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

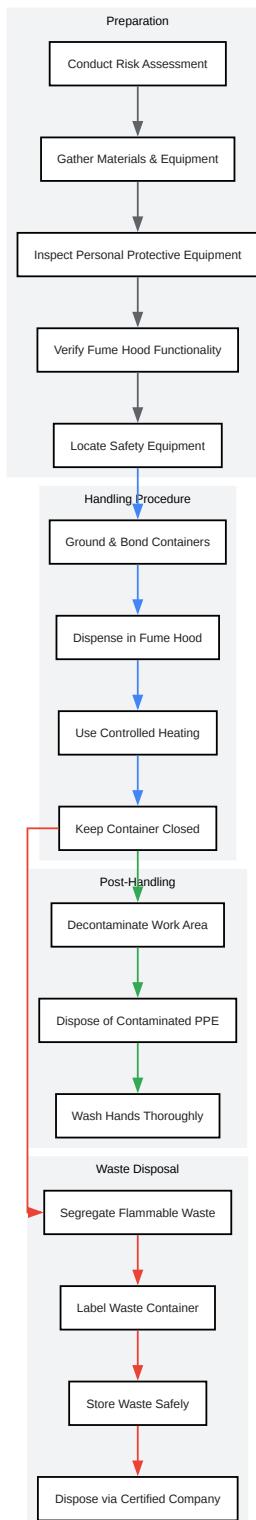
- Waste Segregation: Collect all waste containing **Tetrahydro-2-(2-propynyloxy)-2H-pyran**, including excess reagent, contaminated solvents, and disposable labware, in a designated and clearly labeled "Flammable Liquid Waste" container.
- Container Requirements: The waste container must be made of a compatible material, have a secure screw-top cap, and be kept closed when not in use.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name, and an indication of the flammability hazard.
- Storage: Store the waste container in a designated, well-ventilated, and cool area, away from ignition sources, pending pickup by a certified waste disposal company.
- Disposal: Dispose of the contents and container in accordance with all applicable local, state, and federal regulations through an approved waste disposal plant.[3]

Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. [2]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes. [2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [2]
Fire	Use carbon dioxide, dry chemical, or foam to extinguish. [3]
Spill	For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite). For larger spills, contain the spill and follow institutional emergency procedures.

Workflow for Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **Tetrahydro-2-(2-propynyloxy)-2H-pyran**.

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References

- 1. harmonycr.com [harmonycr.com]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 3. labproinc.com [labproinc.com]
- 4. Types of Gloves Used in Labs: Safety & Protection Guide | HANVO [hanvosafety.com]
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